

Technical Monograph: Safe Handling & Operational Controls for CAS 1060802-34-7

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Compound of Interest

Compound Name: *[1,3]Dioxolo[4,5-B]pyridine-6-carbaldehyde*

CAS No.: 76470-45-6

Cat. No.: B1611541

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Subject: 4-Chloro-5-fluoronicotinaldehyde Corrected CAS: 1060802-34-7 (Note: The user-provided CAS 1060802-34-9 fails the modulus 10 checksum validation. This guide addresses the chemically valid identifier ending in -7).^{[1][2][3]} Document Type: Technical Safety & Handling Guide Version: 2.0 (Scientific Operations)

Executive Summary & Compound Identification

4-Chloro-5-fluoronicotinaldehyde is a high-value heterocyclic building block used primarily in the synthesis of complex pharmaceutical agents, particularly those targeting kinase pathways or nicotinic receptors.^[4] As a halogenated pyridine aldehyde, it possesses specific reactivity profiles—notably susceptibility to oxidation and nucleophilic aromatic substitution—that dictate stringent handling protocols.

Property	Technical Specification
Chemical Name	4-Chloro-5-fluoropyridine-3-carbaldehyde
CAS Number	1060802-34-7
Molecular Formula	C ₆ H ₃ ClFNO
Molecular Weight	159.55 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, Methanol, Dichloromethane (DCM)
Reactivity Class	Air-Sensitive (Aldehyde oxidation); Moisture-Sensitive

Hazard Profiling & Risk Assessment

Scientific Rationale: While specific toxicological data (LD50) for this specific intermediate may be limited in public registries, its structural class (halogenated pyridines/aldehydes) necessitates a Category 2/3 Risk Profile based on Structure-Activity Relationships (SAR).

GHS Classification (Derived)

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation).[5]
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation).
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation).

Critical Chemical Hazards

- Oxidative Instability: The aldehyde moiety (-CHO) at the C3 position is prone to autoxidation to the corresponding carboxylic acid (4-chloro-5-fluoronicotinic acid) upon exposure to atmospheric oxygen.

- Sensitization Potential: Halogenated pyridines can act as skin sensitizers. Direct contact must be strictly avoided to prevent contact dermatitis.

Operational Control Strategy

Expertise Insight: The primary cause of degradation for this compound is improper storage (exposure to air/heat). The primary safety risk is inhalation of fine dust during weighing.

Engineering Controls

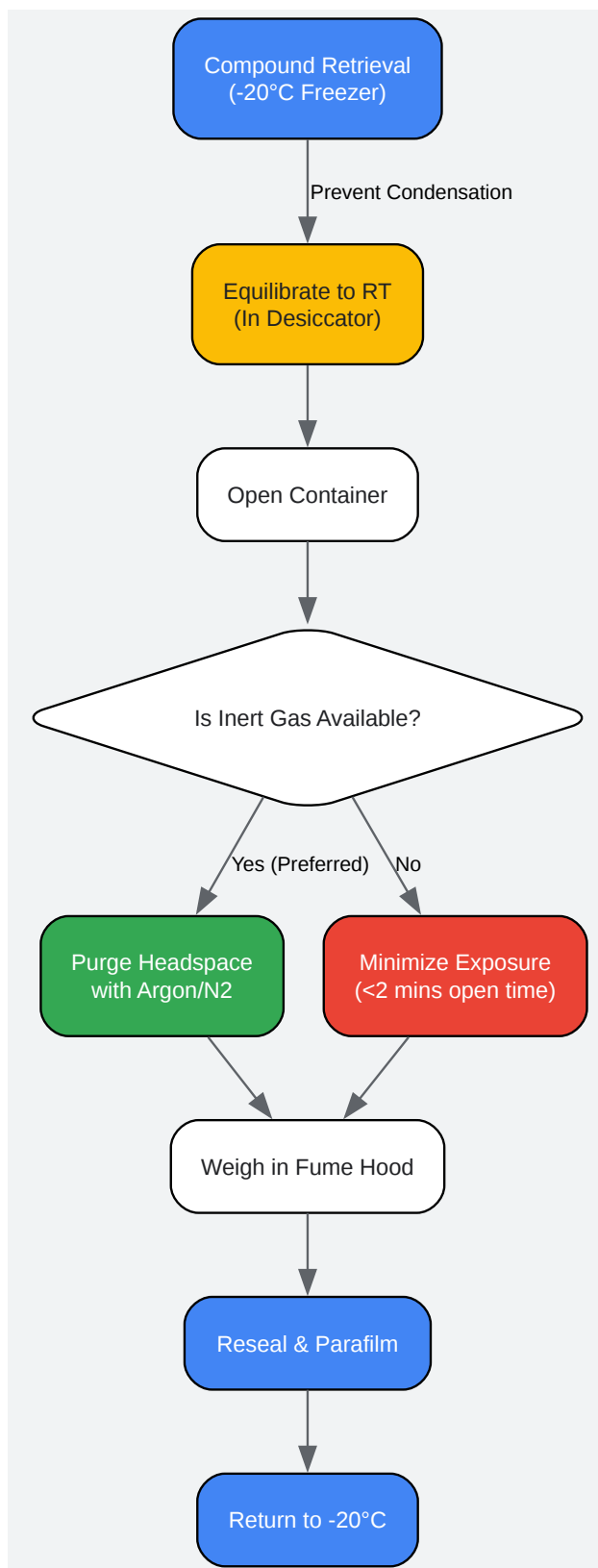
- Primary Containment: All open-vessel manipulations (weighing, transfer) must be performed inside a Chemical Fume Hood certified for <0.5 ppm containment.
- Inert Atmosphere: For long-term storage or reactions lasting >4 hours, handle under Argon or Nitrogen to prevent aldehyde oxidation.

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Ocular	Chemical Splash Goggles	Protects against fine dust and accidental splashes of solutions (e.g., in DCM).[4]
Dermal	Double Nitrile Gloves (0.11 mm min)	Halogenated pyridines can permeate standard latex. Double gloving provides a breakthrough time buffer.
Respiratory	N95 (if outside hood) or P100	Required only if fume hood failure occurs or during spill cleanup.

Handling Workflow Visualization

The following decision tree outlines the standard operating procedure (SOP) for retrieving and using this compound.



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Caption: Workflow for minimizing oxidative degradation and hydrolysis during handling.

Storage & Stability Management

To maintain chemical purity >98% for drug development applications, strict adherence to the following storage protocols is mandatory.

- Temperature: -20°C (± 5°C).
- Atmosphere: Store under inert gas (Argon preferred over Nitrogen due to density).
- Container: Amber glass vials with Teflon-lined caps to prevent photolysis and cap corrosion.
- Shelf-Life: 12 months if seal is unbroken; 3 months after opening if purged correctly.

Emergency Response Protocols

Trustworthiness: These protocols are designed to be self-validating based on the chemical's solubility profile.

Spill Management (Solid)

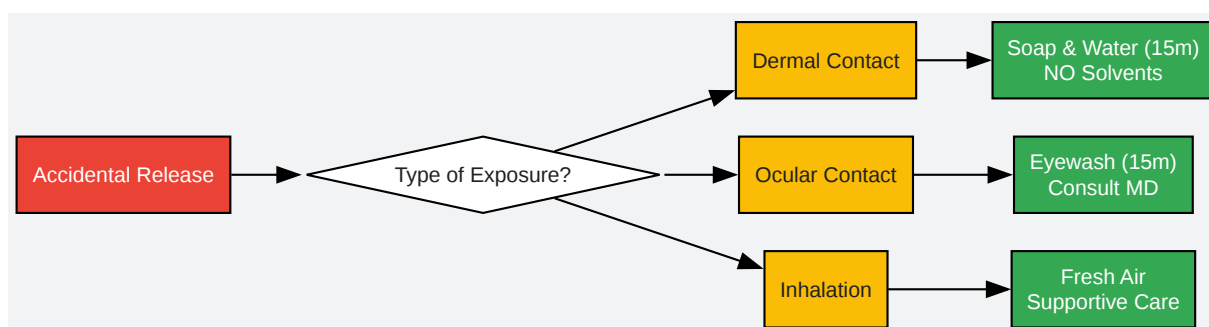
- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Up: Don double nitrile gloves, goggles, and a P100 respirator.
- Contain: Do not dry sweep (generates dust). Cover the spill with a damp paper towel (dampened with Ethanol or Acetone).
- Clean: Wipe up the material.^[4] Place waste in a "Halogenated Organic Solids" waste container.
- Decontaminate: Wash surface with 10% sodium carbonate solution to neutralize any potential acidic hydrolysis products.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen.
Mechanism: Aldehydes are respiratory irritants; immediate removal prevents mucosal edema.

- Skin Contact: Wash with soap and water for 15 minutes. Do not use ethanol on skin, as it may enhance transdermal absorption of the halogenated compound.
- Eye Contact: Rinse with water for 15 minutes, lifting eyelids. Seek ophthalmological evaluation.

Emergency Logic Flow



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Caption: Triage logic for exposure incidents involving halogenated pyridine aldehydes.

References

- PubChem. (n.d.). Compound Summary for CAS 1060802-34-7. National Library of Medicine. Retrieved from [[Link](#)]
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